

CAS number and molecular formula of 2-Hydroxy-2,2-diphenylacetohydrazide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxy-2,2-diphenylacetohydrazide

Cat. No.: B078773

[Get Quote](#)

An In-depth Technical Guide to 2-Hydroxy-2,2-diphenylacetohydrazide

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Hydroxy-2,2-diphenylacetohydrazide, also known as benzilic acid hydrazide, is a versatile organic compound with significant potential in medicinal chemistry and drug development. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and known biological activities. Detailed experimental protocols for its preparation and evaluation of its antimicrobial effects are presented. Furthermore, this document elucidates the putative mechanisms of action of hydrazone derivatives, offering insights into their potential as therapeutic agents.

Compound Identification

Chemical Identity: **2-Hydroxy-2,2-diphenylacetohydrazide** is a hydrazide derivative of benzilic acid.

Identifier	Value
IUPAC Name	2-hydroxy-2,2-diphenylacetohydrazide
Synonym	Benzilic acid hydrazide
CAS Number	13050-38-9
Molecular Formula	C ₁₄ H ₁₄ N ₂ O ₂
Molecular Weight	242.27 g/mol
Appearance	Colorless crystalline solid
Melting Point	Approximately 140-142°C
Solubility	Soluble in organic solvents such as ether, alcohol, and chloroform; slightly soluble in water.

Synthesis of 2-Hydroxy-2,2-diphenylacetohydrazide

The synthesis of **2-Hydroxy-2,2-diphenylacetohydrazide** is typically achieved through a two-step process starting from benzilic acid. The first step involves the esterification of benzilic acid, followed by hydrazinolysis of the resulting ester.

Experimental Protocol: Synthesis

Step 1: Synthesis of Methyl Benzilate

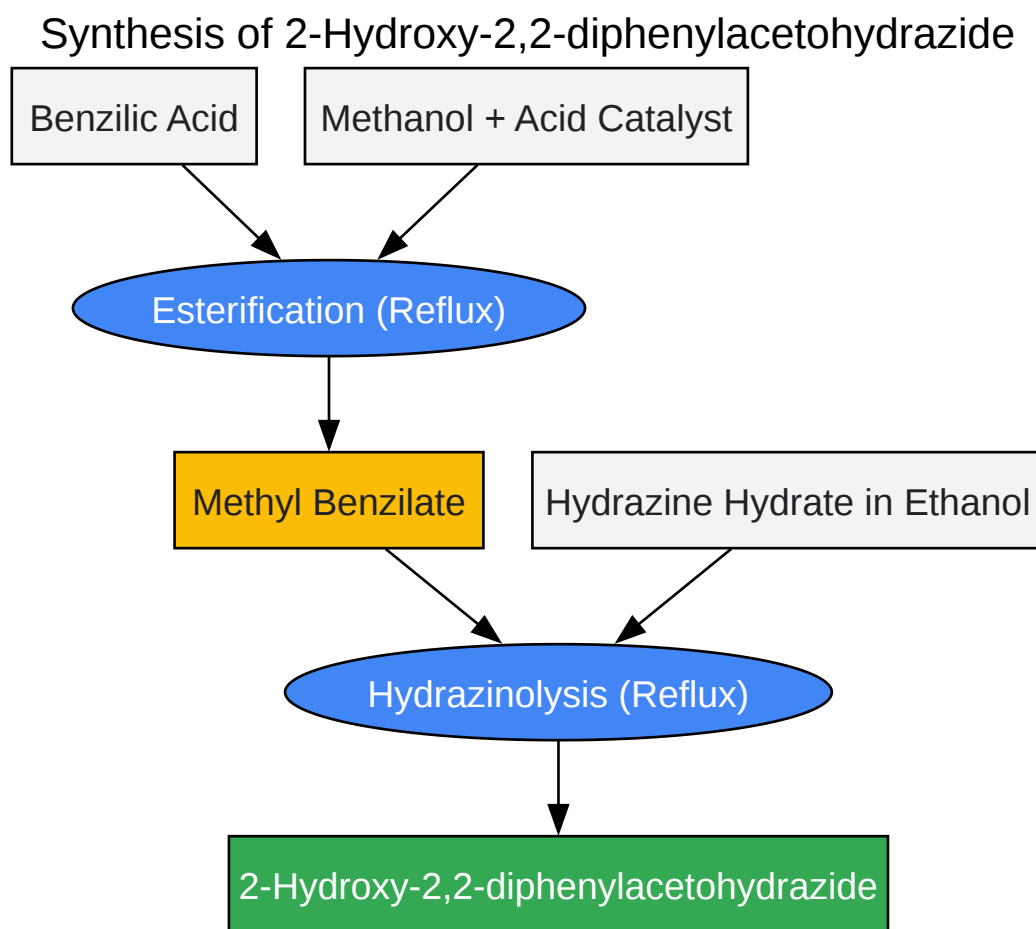
- In a round-bottom flask, dissolve benzilic acid in methanol.
- Add a catalytic amount of a strong acid (e.g., sulfuric acid).
- Reflux the mixture for several hours.
- After cooling, the solvent is evaporated, and the crude methyl benzilate is purified, typically by recrystallization.

Step 2: Synthesis of **2-Hydroxy-2,2-diphenylacetohydrazide**

- Dissolve the purified methyl benzilate in ethanol.

- Add hydrazine hydrate to the solution.
- Reflux the mixture for a specified period.
- Upon cooling, the product, **2-Hydroxy-2,2-diphenylacetohydrazide**, precipitates and can be collected by filtration and then recrystallized from a suitable solvent like ethanol.

The overall synthesis workflow can be visualized as follows:



[Click to download full resolution via product page](#)

Caption: General synthesis workflow for **2-Hydroxy-2,2-diphenylacetohydrazide**.

Biological Activities

2-Hydroxy-2,2-diphenylacetohydrazide serves as a precursor for the synthesis of various hydrazone derivatives which have demonstrated a broad spectrum of biological activities. The

core hydrazide moiety is crucial for these properties.

Antimicrobial and Antifungal Activity

Hydrazone derivatives of benzoic acid have been reported to exhibit significant antibacterial and antifungal properties. The mechanism of action is believed to involve multiple targets within the microbial cells.

- Prepare a standardized inoculum of the target microorganism.
- Spread the inoculum uniformly over the surface of an agar plate.
- Impregnate sterile paper discs with a known concentration of the test compound (a derivative of **2-Hydroxy-2,2-diphenylacetohydrazide**).
- Place the discs on the agar surface.
- Incubate the plates under appropriate conditions.
- Measure the diameter of the zone of inhibition around each disc.

Compound Derivative	Test Organism	Inhibition Zone (mm)
Derivative A	Escherichia coli	18
Derivative A	Staphylococcus aureus	22
Derivative B	Candida albicans	15

Note: The data in the table is illustrative and will vary depending on the specific derivative and experimental conditions.

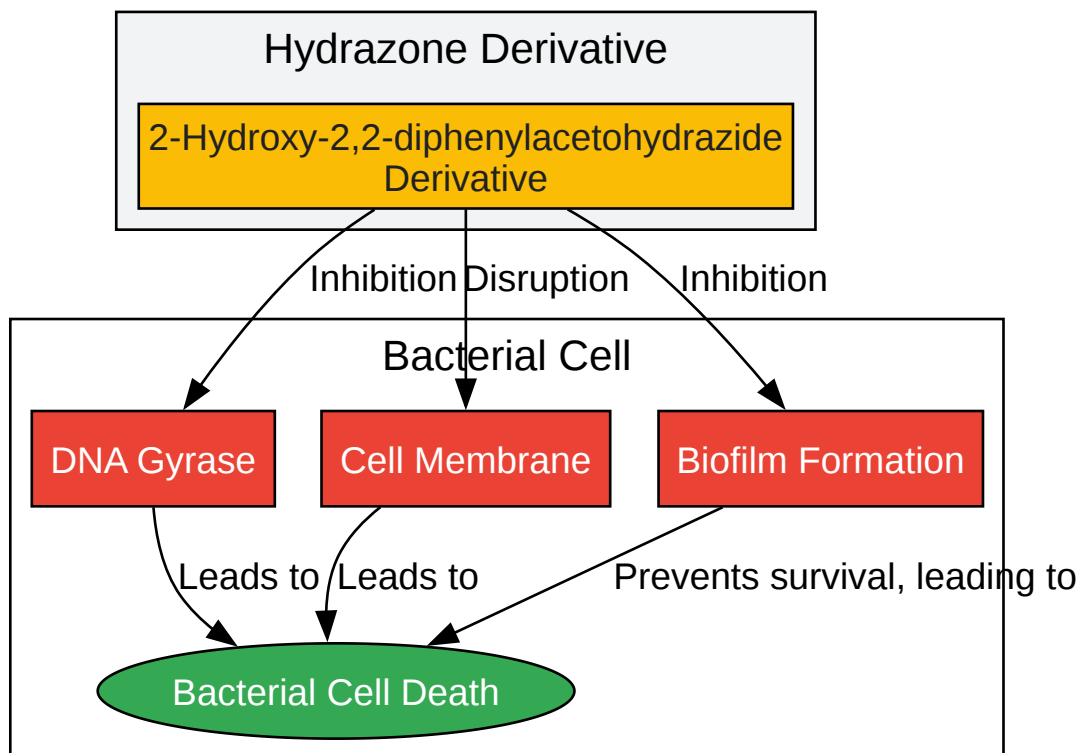
Putative Mechanisms of Action

While the precise signaling pathways for **2-Hydroxy-2,2-diphenylacetohydrazide** are not fully elucidated, the mechanisms of action for the broader class of hydrazone compounds have been investigated. These compounds likely exert their biological effects through multiple pathways.

Proposed Antibacterial Mechanism

The antibacterial action of hydrazone derivatives is thought to involve the inhibition of essential bacterial enzymes and disruption of cellular integrity.

Proposed Antibacterial Mechanism of Hydrazone Derivatives



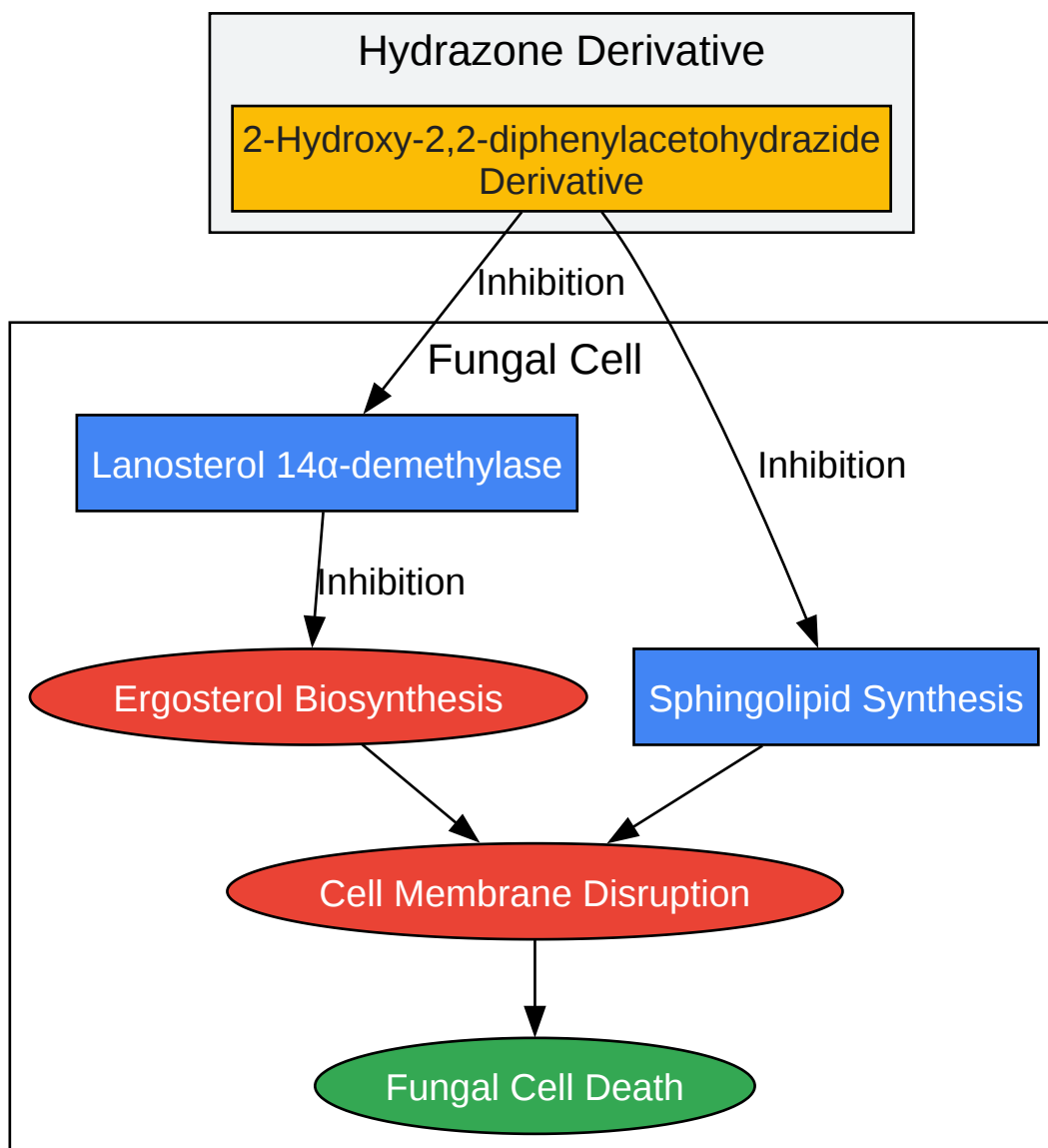
[Click to download full resolution via product page](#)

Caption: Putative antibacterial mechanisms of action for hydrazone derivatives.

Proposed Antifungal Mechanism

The antifungal activity of hydrazone derivatives is hypothesized to stem from the inhibition of key enzymes in the fungal cell wall and membrane biosynthesis pathways.

Proposed Antifungal Mechanism of Hydrazone Derivatives



[Click to download full resolution via product page](#)

Caption: Putative antifungal mechanisms of action for hydrazone derivatives.

Conclusion

2-Hydroxy-2,2-diphenylacetohydrazide is a valuable scaffold in the design and synthesis of novel therapeutic agents. Its derivatives have demonstrated promising antimicrobial and antifungal activities. Further research into the specific molecular targets and signaling pathways of these compounds will be instrumental in optimizing their efficacy and advancing them

through the drug development pipeline. The experimental protocols and mechanistic insights provided in this guide serve as a foundational resource for researchers in this field.

- To cite this document: BenchChem. [CAS number and molecular formula of 2-Hydroxy-2,2-diphenylacetohydrazide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078773#cas-number-and-molecular-formula-of-2-hydroxy-2-2-diphenylacetohydrazide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com